

Comparative analysis of Saxagliptin versus other DPP-4 inhibitors

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Compound of Interest

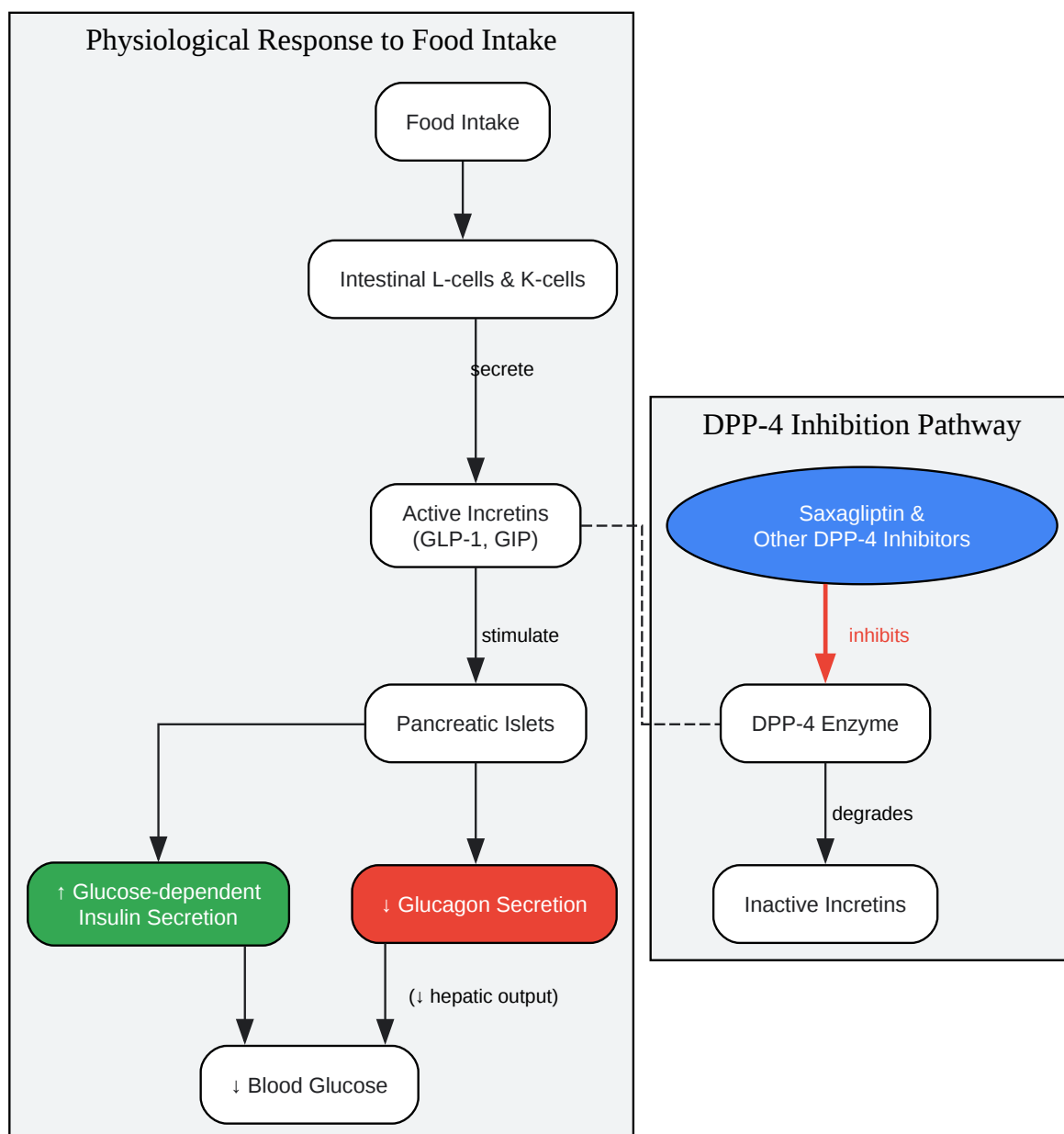
Compound Name: Saxagliptin Hydrate

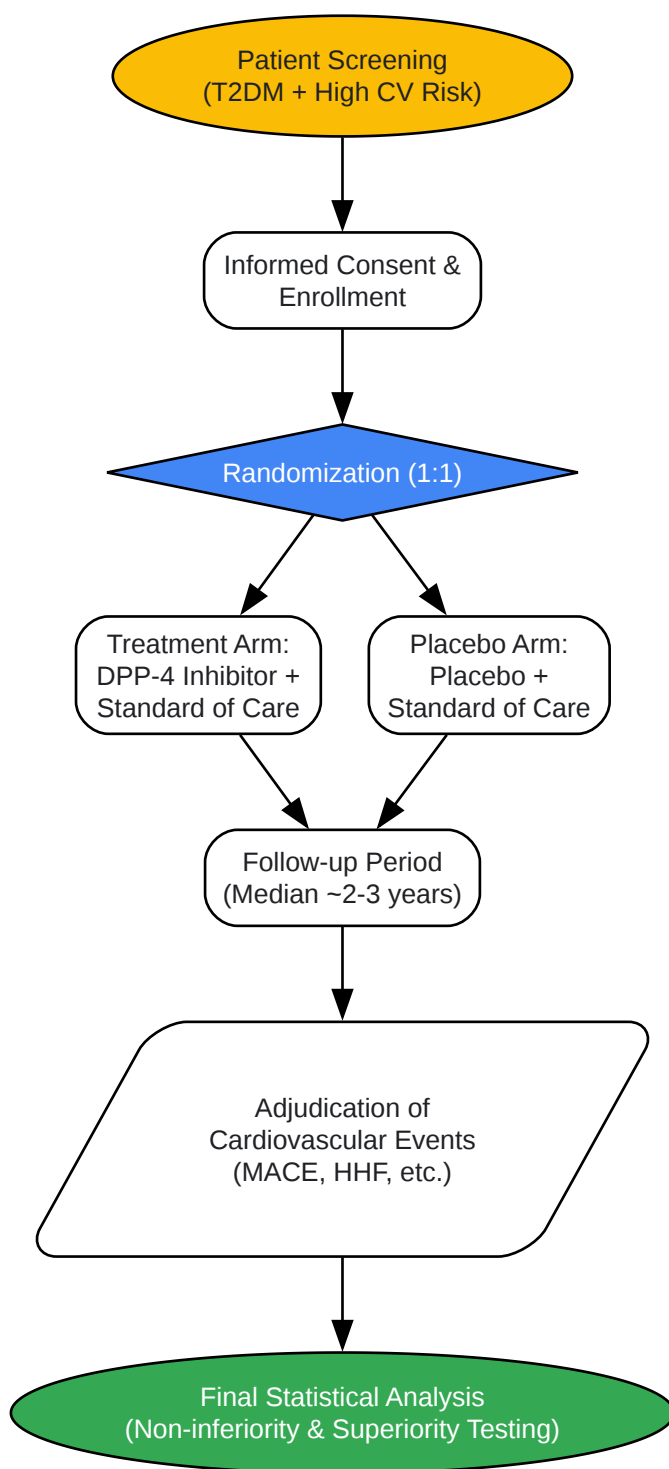
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Mechanism of Action: The Incretin Pathway

DPP-4 inhibitors exert their glucose-lowering effects by enhancing the endogenous incretin system.^[1] In response to food intake, intestinal L-cells secrete GLP-1 and K-cells secrete GIP. These hormones bind to their respective receptors on pancreatic β -cells and α -cells. The activation of these receptors stimulates insulin synthesis and release in a glucose-dependent manner while simultaneously suppressing the secretion of glucagon, which reduces hepatic glucose production.^{[1][2]} The DPP-4 enzyme rapidly inactivates GLP-1 and GIP.^[3] By inhibiting this enzyme, gliptins prolong the activity of these incretin hormones, thereby improving glycemic control.^{[1][3]}





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